Application Notes and Protocols: TINUVIN-1130 as a Light Stabilizer in Polyethylene Films

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Compound of Interest

Compound Name:	*TINUVIN-1130*
CAS No.:	*84268-33-7*
Cat. No.:	*B1220908*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing **TINUVIN-1130**, a hydroxyphenyl-benzotriazole class UV absorber, as a light stabilizer in polyethylene (PE) films. The information is intended to guide researchers in formulating and evaluating stabilized PE films for applications requiring protection from UV degradation, such as pharmaceutical packaging, agricultural films, and outdoor protective sheeting.

Introduction

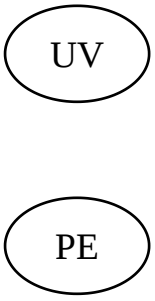
Polyethylene, a widely used polymer, is susceptible to degradation upon exposure to ultraviolet (UV) radiation, leading to a loss of mechanical properties, discoloration (yellowing), and reduced service life.[1] Light stabilizers are incorporated into the polymer matrix to mitigate these effects. **TINUVIN-1130** is a liquid UV absorber (UVA) that functions by absorbing harmful UV radiation and dissipating it as thermal energy, thereby protecting the polymer.[2][3] For enhanced performance, it is often used in synergy with Hindered Amine Light Stabilizers (HALS), which act as radical scavengers.[4][5]

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Mechanism of Action

Polyethylene Photodegradation: The photodegradation of polyethylene is an oxidative process initiated by UV radiation, which generates free radicals.[6] These radicals react with oxygen, leading to a chain reaction of bond scission, cross-linking, and the formation of chromophoric groups like carbonyls, which cause yellowing and embrittlement.[7][8]

UV Stabilization by **TINUVIN-1130**: **TINUVIN-1130** belongs to the hydroxyphenyl-benzotriazole class of UV absorbers. Its mechanism of action involves a rapid and efficient excited-state intramolecular proton transfer (ESIPT). Upon absorbing a UV photon, the molecule undergoes a tautomeric shift, converting the electronic energy into vibrational energy, which is then harmlessly dissipated as heat. This cycle can be repeated numerous times, providing long-lasting protection.



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Performance Data

The following tables summarize representative performance data for Low-Density Polyethylene (LDPE) films stabilized with **TINUVIN-1130**, both alone and in combination with a HALS (e.g., Tinuvin 292). The data is based on accelerated weathering tests.

Table 1: Tensile Strength Retention (%) after Accelerated Weathering

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Stabilizer System	Concentration (wt%)	500 hours	1000 hours	1500 hours	2000 hours
Unstabilized LDPE	**0**	**65**	**40**	**20**	**<10**
TINUVIN-1130	0.2	85	70	55	40
TINUVIN-1130	0.4	92	80	68	55
TINUVIN-1130 + HALS	0.2 + 0.2	95	88	80	72

| **TINUVIN-1130** + HALS | 0.4 + 0.2 | 98 | 92 | 85 | 78 |

Table 2: Change in Yellowness Index (YI) after Accelerated Weathering

Stabilizer System	Concentration (wt%)	500 hours	1000 hours	1500 hours	2000 hours
Unstabilized LDPE	**0**	**8**	**15**	**25**	**>30**
TINUVIN-1130	0.2	4	7	12	18
TINUVIN-1130	0.4	2	5	9	14
TINUVIN-1130 + HALS	0.2 + 0.2	1.5	3	6	10

| **TINUVIN-1130** + HALS | 0.4 + 0.2 | 1 | 2 | 4 | 7 |

Table 3: Change in Haze (%) after Accelerated Weathering

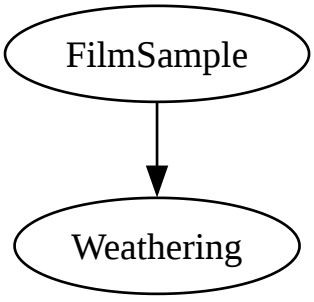
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Stabilizer System	Concentration (wt%)	500 hours	1000 hours	1500 hours	2000 hours
Unstabilized LDPE	**0**	**5**	**12**	**20**	**28**
TINUVIN-1130	0.2	2	5	9	14
TINUVIN-1130	0.4	1	3	6	10
TINUVIN-1130 + HALS	0.2 + 0.2	0.8	2	4	7

| **TINUVIN-1130** + HALS | 0.4 + 0.2 | 0.5 | 1.5 | 3 | 5 |

Experimental Protocols

The following protocols outline the preparation and testing of stabilized polyethylene films in a laboratory setting.



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4.1. Protocol for Preparation of Stabilized Polyethylene Films

This protocol describes the incorporation of **TINUVIN-1130** into LDPE resin and subsequent production of a thin film using a lab-scale blown film extruder.

Materials and Equipment:

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- Low-Density Polyethylene (LDPE) resin (pellets)
- **TINUVIN-1130** (liquid)
- Hindered Amine Light Stabilizer (HALS) (optional, liquid or solid)
- Twin-screw extruder for compounding
- Pelletizer
- Laboratory-scale blown film extruder[9]
- Precision balance

Procedure:

- Pre-Drying: Dry the LDPE pellets in an oven at 80-90°C for at least 1 hour to remove any surface moisture.
- Compounding:
  - Calculate the required amounts of LDPE, **TINUVIN-1130**, and optional HALS for the desired final concentration (e.g., 0.2 wt%, 0.4 wt%).
  - Set the temperature profile of the twin-screw extruder suitable for LDPE (typically ranging from 160°C to 210°C from feed zone to die).
  - Feed the pre-dried LDPE pellets into the main hopper of the extruder.
  - Inject the liquid **TINUVIN-1130** (and liquid HALS, if used) into the melt zone of the extruder using a precision liquid injection pump. If using a solid HALS, it can be dry-blended with the LDPE pellets before feeding.
  - The extruder will melt, mix, and homogenize the components.
- Pelletizing:
  - Extrude the molten polymer blend through a strand die into a cooling water bath.

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  - Feed the cooled strands into a pelletizer to produce stabilized LDPE pellets.
  - Dry the pellets thoroughly.
- Blown Film Extrusion:
  - Set the temperature profile of the blown film extruder appropriate for the stabilized LDPE (typically 190-245°C).[8]
  - Feed the compounded pellets into the extruder's hopper.
  - The molten polymer is extruded through a circular die, and air is introduced to form a bubble.
  - Adjust the blow-up ratio (BUR) and take-up speed to achieve the desired film thickness (e.g., 50-100 microns). A typical BUR for LLDPE/LDPE is between 2:1 and 3.5:1.[9]
  - Cool the bubble using an air ring, and collapse it before winding it into a roll.
- Sample Preparation: Cut the film into specimens of appropriate dimensions for subsequent testing.

4.2. Protocol for Accelerated Weathering

This protocol follows the guidelines of ASTM G154 and ASTM D4329 for exposing plastic films to simulated weathering conditions.[6][10][11][12]

Equipment:

- Fluorescent UV accelerated weathering apparatus (e.g., QUV tester)
- UVA-340 fluorescent lamps

Procedure:

- Mounting: Mount the PE film specimens onto the sample holders of the weathering apparatus.

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- Exposure Cycle: Program the apparatus to run a cycle that simulates outdoor exposure. A common cycle is:
  - 8 hours of UV exposure at 60°C (black panel temperature) using UVA-340 lamps.
  - 4 hours of condensation (darkness) at 50°C.
- Duration: Continue the exposure for a predetermined duration (e.g., 500, 1000, 1500, 2000 hours), removing samples at specified intervals for testing.

4.3. Protocol for Performance Evaluation

4.3.1. Mechanical Properties - Tensile Testing

This protocol is based on ASTM D882 to determine the tensile properties of the films.[4][5][7]

Equipment:

- Universal Testing Machine (UTM) with appropriate load cell and grips for thin films.
- Specimen cutter.

Procedure:

- Specimen Preparation: Cut at least five specimens from each film sample in both the machine and transverse directions.
- Conditioning: Condition the specimens at 23 ± 2°C and 50 ± 5% relative humidity for at least 40 hours.
- Testing:
  - Mount a specimen in the grips of the UTM.
  - Apply a tensile load at a constant rate of crosshead displacement until the specimen breaks.
  - Record the tensile strength at break and elongation at break.

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- Calculation: Calculate the average tensile strength and elongation for each set of specimens. Determine the percentage of tensile strength retained compared to the unexposed samples.

4.3.2. Optical Properties - Yellowness Index and Haze

This protocol follows ASTM D1003 to measure the yellowness index and haze of the transparent films.[12][13][14][15][16]

Equipment:

- Spectrophotometer or Hazemeter.

Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions.
- Measurement:
  - Place the film specimen in the instrument's sample holder.
  - Measure the luminous transmittance and haze.
  - Calculate the yellowness index according to the instrument's software.
- Analysis: Record the change in yellowness index and haze percentage compared to the unexposed samples.

Safety Precautions

- When handling **TINUVIN-1130**, wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Ensure adequate ventilation during the compounding and extrusion processes, as fumes may be generated at high temperatures.
- Follow all safety guidelines for operating high-temperature extrusion equipment.
- Consult the Safety Data Sheet (SDS) for **TINUVIN-1130** and any other additives before use.

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Conclusion

TINUVIN-1130 is an effective UV absorber for enhancing the weatherability of polyethylene films. Its performance is significantly improved when used in combination with a HALS, demonstrating a strong synergistic effect. By following the detailed protocols provided, researchers can successfully incorporate **TINUVIN-1130** into polyethylene films and rigorously evaluate their long-term stability, ensuring the development of durable and reliable materials for various applications.

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